

Hexadecyl Acrylate: A Comprehensive Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: Hexadecyl acrylate

Cat. No.: B1329556

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Introduction

Hexadecyl acrylate (CAS No. 13402-02-3), also known as cetyl acrylate, is a long-chain acrylate ester utilized in the synthesis of various polymers. Its applications in research and drug development necessitate a thorough understanding of its health and safety profile. This technical guide provides an in-depth overview of the known hazards, safe handling procedures, and emergency responses associated with **hexadecyl acrylate**, specifically tailored for laboratory and research professionals. All quantitative data is summarized for clarity, and key procedural workflows are visualized.

Hazard Identification and Classification

Hexadecyl acrylate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.[1] Ingestion is a less common route in a laboratory setting but should not be disregarded.

GHS Classification:

- Skin Irritation: Category 2[2][3]
- Serious Eye Irritation: Category 2A[1][2]
- Skin Sensitization: May cause an allergic skin reaction.[4]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[5]

- Hazardous to the Aquatic Environment (Long-term): Toxic to aquatic life with long-lasting effects.[5]

Toxicological Data

Quantitative toxicological data for **hexadecyl acrylate** is limited in publicly available literature. The following tables summarize the available information.

Table 1: Acute Toxicity Data

Endpoint	Value	Species	Reference
Oral LD50	No data available	-	[1][6]
Dermal LD50	No data available	-	[1][6]
Inhalation LC50	No data available	-	[1][6]

Table 2: Ecotoxicity Data

Endpoint	Value	Species	Reference
96h LL50 (Fish)	2.9 mg/L	Rainbow trout	[6]
48h EL50 (Daphnia magna)	6.7 mg/L	-	[6]
72h EL50 (Algae - growth rate)	11 mg/L	Selenastrum capricornutum	[6]
72h EL50 (Algae - biomass)	5.2 mg/L	Selenastrum capricornutum	[6]

Health Effects and First Aid

Exposure to **hexadecyl acrylate** can lead to a range of health effects, primarily related to its irritant and sensitizing properties.

Routes of Exposure and Symptoms

- Inhalation: May cause respiratory irritation.[5] Symptoms can include coughing, shortness of breath, and irritation of the nose and throat.
- Skin Contact: Causes skin irritation, which can manifest as redness, itching, and pain.[1] Prolonged or repeated contact may lead to allergic contact dermatitis, a delayed-type hypersensitivity reaction.[4][7]
- Eye Contact: Causes serious eye irritation, characterized by redness, watering, and pain.[1]
- Ingestion: While not a primary route of occupational exposure, ingestion may cause gastrointestinal irritation.[8]

First Aid Measures

Immediate and appropriate first aid is crucial in mitigating the effects of exposure.

Table 3: First Aid Procedures for **Hexadecyl Acrylate** Exposure

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
Ingestion	Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

The following diagram illustrates the potential health effects following exposure to **hexadecyl acrylate**.

Potential health effects of **hexadecyl acrylate** exposure.

Experimental Protocols for Hazard Evaluation

While specific experimental reports for **hexadecyl acrylate** were not found in the public domain, the characterization of its hazards would typically follow standardized OECD (Organisation for Economic Co-operation and Development) guidelines.

Skin Irritation

- **Methodology:** Based on OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method). This method utilizes a reconstructed human epidermis model. The test chemical is applied topically to the tissue surface. Cell viability is then measured, typically by the MTT assay, which quantifies the reduction of a yellow tetrazolium salt to a purple formazan product by mitochondrial dehydrogenases of viable cells. A reduction in cell viability below a certain threshold indicates an irritant potential.

Eye Irritation

- **Methodology:** Following OECD Test Guideline 492 (Reconstructed human Cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage). Similar to the skin irritation test, this in vitro method uses a three-dimensional human cornea-like epithelium model. The test substance is applied to the epithelial surface, and the subsequent cytotoxic effect is assessed by measuring cell viability.

Skin Sensitization

- **Methodology:** A combination of in vitro methods is often employed, such as those described in OECD Test Guideline 442D (In Vitro Skin Sensitisation: ARE-Nrf2 Luciferase Test Method). This assay uses a keratinocyte cell line that contains a luciferase gene under the control of a promoter with an antioxidant response element (ARE). Sensitizers induce the Nrf2 transcription factor, leading to the expression of luciferase, which can be measured. This indicates the activation of a key pathway in skin sensitization.

Handling, Storage, and Personal Protective Equipment

Safe laboratory practices are paramount when working with **hexadecyl acrylate**.

Handling and Storage

- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood.^[2] Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[2] Prevent contact with skin and eyes.^[2] Wash hands thoroughly after handling.^[2]
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.^[2] Store away from incompatible materials such as strong oxidizing agents.^[1]

Personal Protective Equipment (PPE)

The appropriate level of PPE is essential to minimize exposure.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles. ^[6]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing. ^[6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator. ^[6]

Accidental Release and Disposal

Prompt and correct response to a spill is critical for safety and environmental protection.

Accidental Release Measures

The following workflow outlines the general procedure for managing a **hexadecyl acrylate** spill.

Hexadecyl acrylate spill response workflow.

Disposal Considerations

Dispose of **hexadecyl acrylate** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[2] Do not allow the chemical to enter drains or waterways.^[2]

Fire and Explosion Hazard

- Flammability: **Hexadecyl acrylate** is a combustible liquid.^[2]
- Flash Point: 139.6 °C^[2]
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.^[2]
- Hazardous Combustion Products: Combustion may produce carbon oxides.^[6]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[6]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.^[1]
- Conditions to Avoid: Extremes of temperature and direct sunlight.^[1]
- Incompatible Materials: Strong oxidizing agents.^[1]
- Hazardous Polymerization: Hazardous polymerization may occur.^[1] The substance is often stabilized with an inhibitor like MEHQ (monomethyl ether of hydroquinone).^[9]

Disclaimer: This document is intended as a guide for trained professionals and does not replace a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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